

Discovery and history of 5-Bromo-2-hydroxynicotinonitrile

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Compound of Interest

Compound Name: 5-Bromo-2-hydroxynicotinonitrile

Cat. No.: B1277732

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An In-depth Technical Guide to 5-Bromo-2-hydroxynicotinonitrile

This technical guide provides a comprehensive overview of **5-Bromo-2-hydroxynicotinonitrile**, catering to researchers, scientists, and professionals in drug development. It covers the compound's known properties, synthesis, and potential applications.

Introduction and History

5-Bromo-2-hydroxynicotinonitrile, also known by synonyms such as 3-Cyano-5-bromo-2-hydroxypyridine and 5-Bromo-3-cyano-2(1H)-pyridinone, is a substituted nicotinonitrile derivative.^[1] While a detailed historical account of its initial discovery and synthesis is not readily available in published literature, its primary role is that of a valuable synthetic intermediate in medicinal chemistry and drug discovery research. The presence of a bromine atom, a nitrile group, and a hydroxyl group on the pyridine ring offers versatile reactivity for constructing more complex molecules.^[2] Compounds with similar aminocyanopyridine cores have shown significant potential in pharmaceutical research, notably as inhibitors of key signaling proteins.

Physicochemical Properties

The fundamental properties of **5-Bromo-2-hydroxynicotinonitrile** have been collated from various chemical suppliers and databases. These quantitative data are summarized in the table below for clarity and easy reference.

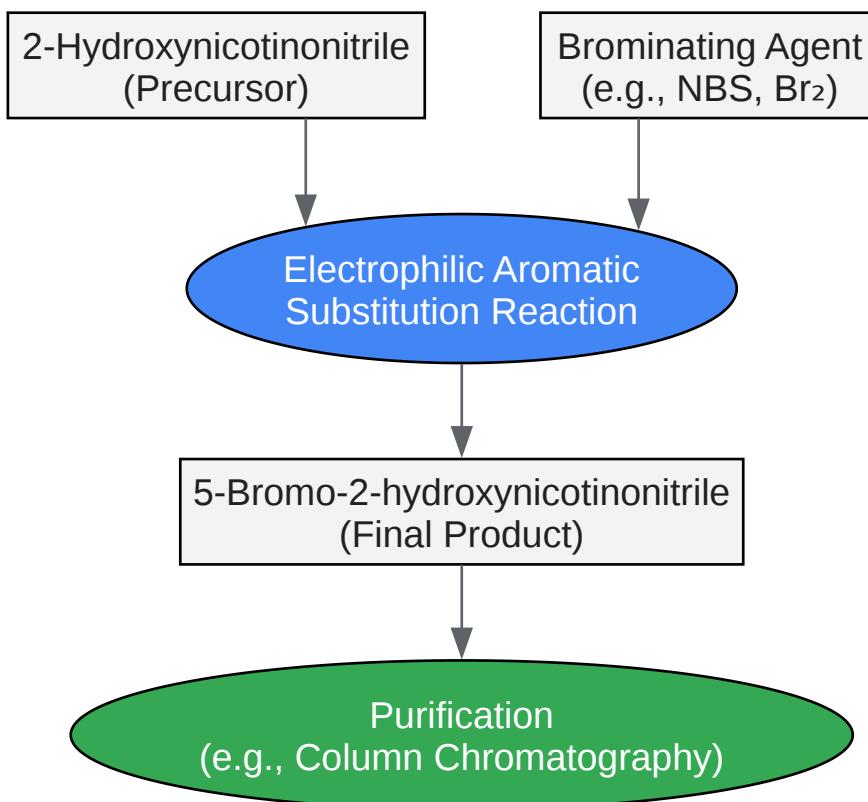
Property	Value	Source
CAS Number	405224-22-8	[1]
Molecular Formula	C ₆ H ₃ BrN ₂ O	[1]
Molecular Weight	199.00 g/mol	[1]
Melting Point	216-223 °C	AKSci
Boiling Point (Predicted)	292.1 °C at 760 mmHg	[1]
Purity (Typical)	≥ 95-98%	AKSci, Synblock
Appearance	Solid	AKSci
MDL Number	MFCD07363806	[1]

Synthesis and Experimental Protocols

The synthesis of **5-Bromo-2-hydroxynicotinonitrile** is not extensively detailed in dedicated publications. However, based on standard organic chemistry principles and analogous reactions, two primary synthetic routes are proposed. The most direct method is the electrophilic bromination of its precursor, 2-hydroxynicotinonitrile.

General Synthetic Workflow

The logical flow for the primary synthesis route is depicted below. The electron-donating hydroxyl group at the C2 position activates the pyridine ring, directing the electrophilic substitution to the C5 position.

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Caption: General workflow for the synthesis of **5-Bromo-2-hydroxynicotinonitrile**.

Detailed Experimental Protocol: Electrophilic Bromination

The following is a representative protocol for the synthesis via direct bromination, adapted from general methods for electrophilic aromatic bromination.

Materials:

- 2-Hydroxynicotinonitrile (1.0 mmol, 120.1 mg)
- N-Bromosuccinimide (NBS) (1.0 mmol, 178.0 mg)
- Acetonitrile (MeCN) (5 mL)
- Dichloromethane (CH_2Cl_2)

- Water (H₂O)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

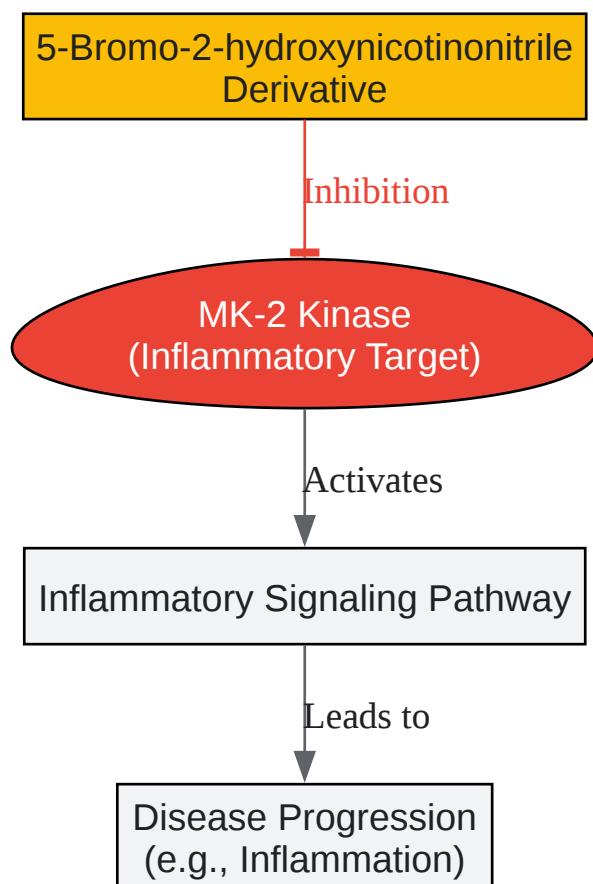
Procedure:

- Dissolve 2-hydroxynicotinonitrile (1.0 mmol) in acetonitrile (5 mL) in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Add N-Bromosuccinimide (1.0 mmol) to the solution in one portion.
- Stir the resulting mixture at 0 °C for 30 minutes, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water (15 mL).
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 15 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude residue by column chromatography on silica gel to yield the final product, **5-Bromo-2-hydroxynicotinonitrile**.

Biological Activity and Potential Applications

While specific biological data for **5-Bromo-2-hydroxynicotinonitrile** is limited, its structural motifs are of significant interest in drug discovery. Compounds featuring a cyanopyridine core are known to act as "hinge-binding" moieties in various kinase inhibitors.

It is suggested that derivatives of **5-Bromo-2-hydroxynicotinonitrile** could be investigated as potential inhibitors of Mitogen-Activated Protein Kinase-Activated Protein Kinase 2 (MAPKAP-K2 or MK-2), a key enzyme implicated in inflammatory disease pathways. The logical relationship for this therapeutic potential is outlined below.



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Caption: Potential mechanism of action for derivatives as kinase inhibitors.

The versatile functional groups of **5-Bromo-2-hydroxynicotinonitrile** make it an ideal starting material for creating libraries of more complex molecules to screen for activity against such targets. The hydroxyl group can be alkylated or used in coupling reactions, the nitrile can be hydrolyzed or reduced, and the bromine atom allows for various cross-coupling reactions (e.g., Suzuki, Sonogashira) to build molecular complexity.

Conclusion

5-Bromo-2-hydroxynicotinonitrile is a readily synthesizable heterocyclic compound that holds considerable potential as a building block in medicinal chemistry. While its own discovery history and biological profile are not extensively documented, its utility is evident from its role as an intermediate in the synthesis of other complex molecules. Future research could focus on fully characterizing its biological activity and exploring the therapeutic potential of its derivatives, particularly in the context of kinase inhibition for inflammatory diseases.

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References

- 1. CAS 405224-22-8 | 5-Bromo-2-hydroxynicotinonitrile - Synblock [synblock.com]
- 2. Regioselective Electrophilic Aromatic Bromination: Theoretical Analysis and Experimental Verification - PMC [pmc.ncbi.nlm.nih.gov]
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